

Stability and Storage of 1-Propyn-1-yl Iodide: A Technical Guide

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Compound of Interest

Compound Name: 1-Propyn-1-yl Iodide

CAS No.: 624-66-8

Cat. No.: B1266219

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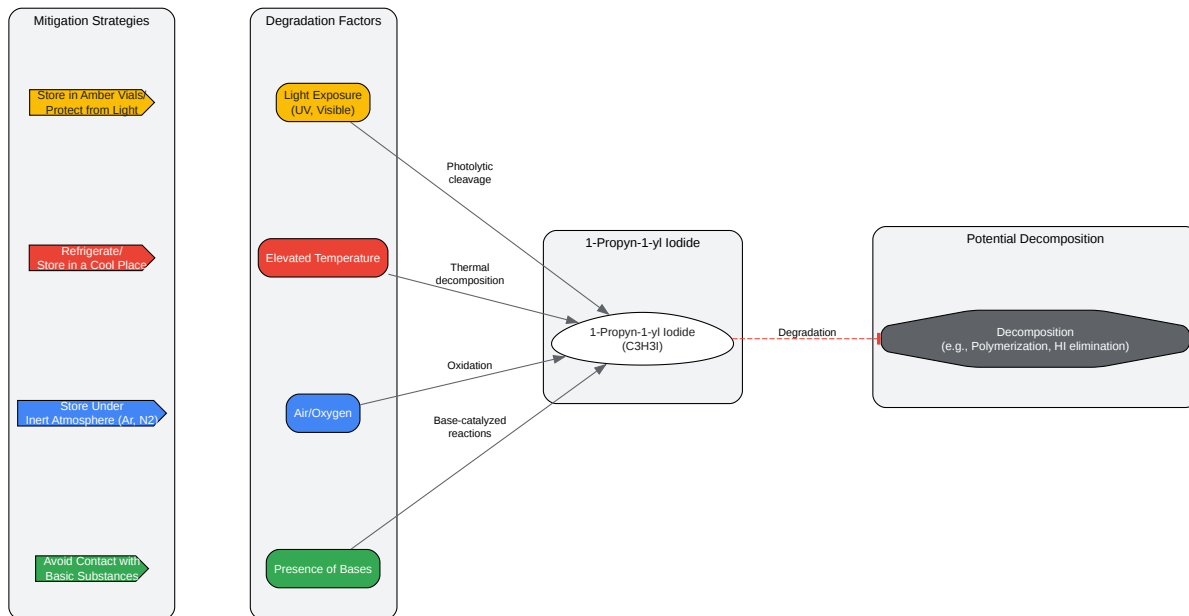
This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **1-Propyn-1-yl Iodide** (also known as 1-Iodo-1-propyne). Due to its reactive nature, proper handling and storage are critical to ensure its integrity for research and development applications. This document outlines the known stability profile, potential decomposition pathways, and offers generalized protocols for stability assessment in the absence of specific published studies for this compound.

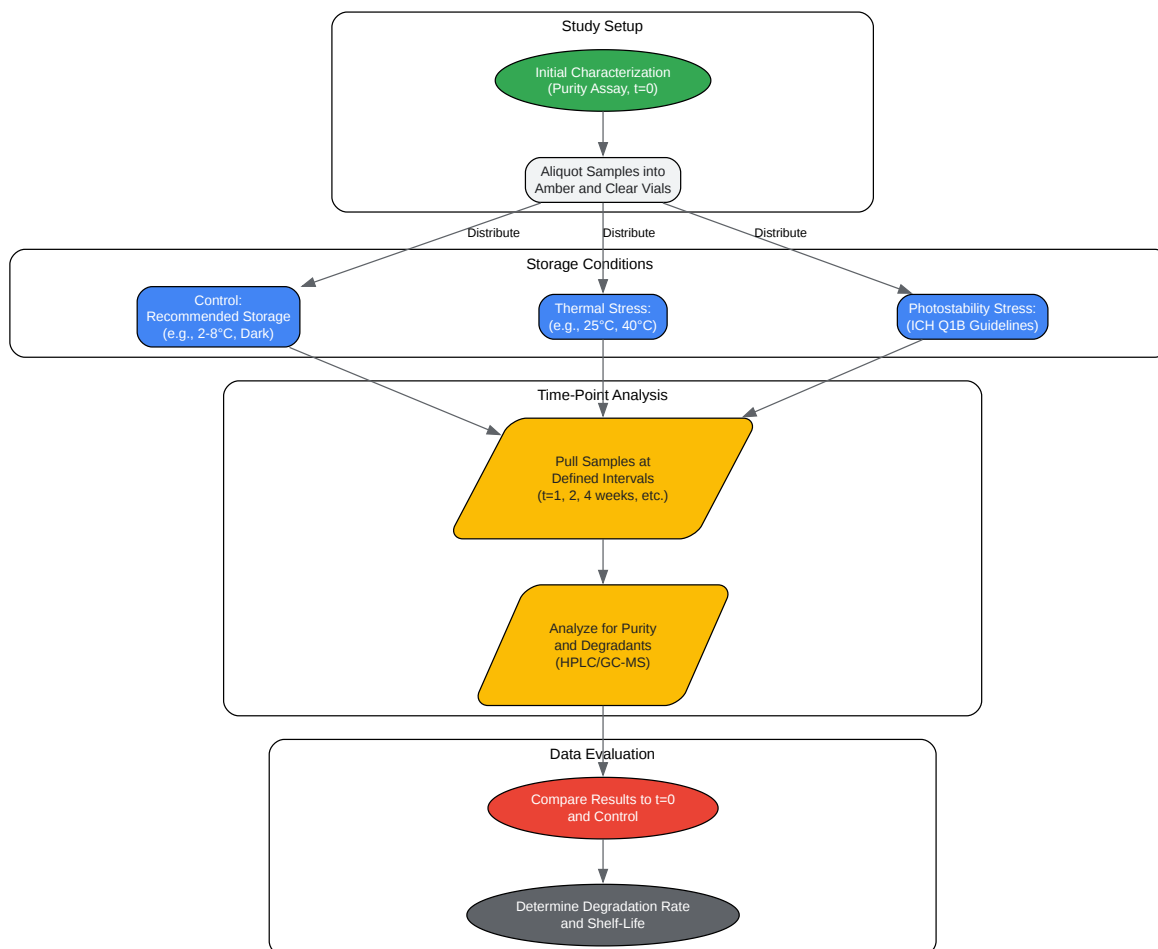
Chemical Properties and Inherent Stability

1-Propyn-1-yl Iodide is a flammable and light-sensitive liquid. The presence of the carbon-iodine bond on an sp-hybridized carbon makes it a reactive species, susceptible to degradation under various conditions. While the product is chemically stable under standard ambient conditions (room temperature), its sensitivity to light and heat necessitates specific storage and handling procedures to minimize degradation.

Factors Influencing Stability

Several environmental factors can impact the stability of **1-Propyn-1-yl iodide**, leading to its decomposition. Understanding these factors is key to maintaining the compound's purity and reactivity for experimental use.





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- To cite this document: BenchChem. [Stability and Storage of 1-Propyn-1-yl Iodide: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1266219/docs#stability-and-storage-of-1-propyn-1-yl-iodide-a-technical-guide\]](https://www.benchchem.com/product/b1266219/docs#stability-and-storage-of-1-propyn-1-yl-iodide-a-technical-guide)

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